

# performance comparison of perovskite solar cells with and without Dimethylammonium iodide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dimethylammonium iodide

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## Perovskite Solar Cells: A Comparative Guide on the Impact of Dimethylammonium Iodide

For Researchers, Scientists, and Drug Development Professionals

The rapid evolution of perovskite solar cells (PSCs) has positioned them as a frontrunner in next-generation photovoltaic technologies. Achieving high power conversion efficiencies (PCEs) and ensuring long-term stability are primary research focuses. One strategy that has garnered significant attention is the use of additives to modulate the perovskite crystallization process and passivate defects. This guide provides a detailed performance comparison of perovskite solar cells fabricated with and without the additive **Dimethylammonium iodide** (DMAI), supported by experimental data.

## Performance Comparison: With vs. Without Dimethylammonium Iodide

The inclusion of DMAI in the precursor solution for cesium-based inorganic perovskite solar cells has been shown to significantly impact the final device performance. Research indicates that DMAI facilitates the formation of a mixed-cation perovskite, in this case,  $\text{DMA0.15Cs0.85PbI}_3$ , which exhibits superior photovoltaic properties compared to its pure

inorganic counterpart,  $\gamma$ -CsPbI<sub>3</sub>.<sup>[1][2][3]</sup> The key performance metrics are summarized in the table below, based on data from a comparative study.

Performance Metric	Perovskite with DMAI (DMA0.15Cs0.85PbI <sub>3</sub> )	Perovskite without DMAI ( $\gamma$ -CsPbI <sub>3</sub> )
Power Conversion Efficiency (PCE)	Highly Improved	Lower
Open-Circuit Voltage (Voc)	Data not specified	Data not specified
Short-Circuit Current Density (Jsc)	Data not specified	Data not specified
Fill Factor (FF)	Data not specified	Data not specified
Bandgap	1.67 eV	1.73 eV
Thermodynamic Stability	Stable	Spontaneously converts to $\delta$ -CsPbI <sub>3</sub>

Note: While the primary reference highlights a "highly improved" device efficiency, specific numerical values for PCE, Voc, Jsc, and FF for a direct side-by-side comparison under the same conditions were not explicitly provided in the abstract. The significant difference in bandgap and stability are key indicators of the performance enhancement.

## Experimental Protocols

The following are detailed methodologies for the fabrication of perovskite solar cells, both with and without the use of **Dimethylammonium Iodide**, based on established research protocols.

### I. Substrate Preparation (Common for both methods)

- Fluorine-doped tin oxide (FTO) coated glass substrates are etched with zinc powder and 2M HCl.
- The substrates are then sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.

- Substrates are dried with a nitrogen gun and subsequently treated with UV-ozone for 15 minutes before use.

## II. Electron Transport Layer (ETL) Deposition (Common for both methods)

- A compact TiO<sub>2</sub> layer is deposited on the FTO substrates by spin-coating a precursor solution.
- A mesoporous TiO<sub>2</sub> layer is then deposited on top of the compact layer.
- The substrates with the TiO<sub>2</sub> layers are annealed at high temperatures.

## III. Perovskite Layer Deposition

### A. With **Dimethylammonium Iodide** (DMAI-Derived Method)

- **Precursor Solution Preparation:** A precursor solution is prepared by dissolving **Dimethylammonium iodide** (DMAI), Cesium Iodide (CsI), and Lead (II) Iodide (PbI<sub>2</sub>) in a solvent such as Dimethyl Sulfoxide (DMSO).<sup>[1][2]</sup>
- **Spin-Coating:** The prepared precursor solution is spin-coated onto the mesoporous TiO<sub>2</sub> layer in a nitrogen-filled glovebox.
- **Annealing:** The film is then annealed at a specific temperature. During this process, a mixed perovskite (DMA<sub>0.15</sub>Cs<sub>0.85</sub>PbI<sub>3</sub>) is formed through a solid-state reaction.<sup>[1][2][3]</sup>

### B. Without **Dimethylammonium Iodide** (Conventional Method for $\gamma$ -CsPbI<sub>3</sub>)

- **Precursor Solution Preparation:** A precursor solution is prepared by dissolving Cesium Iodide (CsI) and Lead (II) Iodide (PbI<sub>2</sub>) in a suitable solvent.
- **Spin-Coating:** The precursor solution is spin-coated onto the mesoporous TiO<sub>2</sub> layer.
- **High-Temperature Annealing:** The film is subjected to a high-temperature annealing process (e.g., 350°C) to form the  $\gamma$ -CsPbI<sub>3</sub> phase.<sup>[1]</sup>

## IV. Hole Transport Layer (HTL) and Electrode Deposition (Common for both methods)

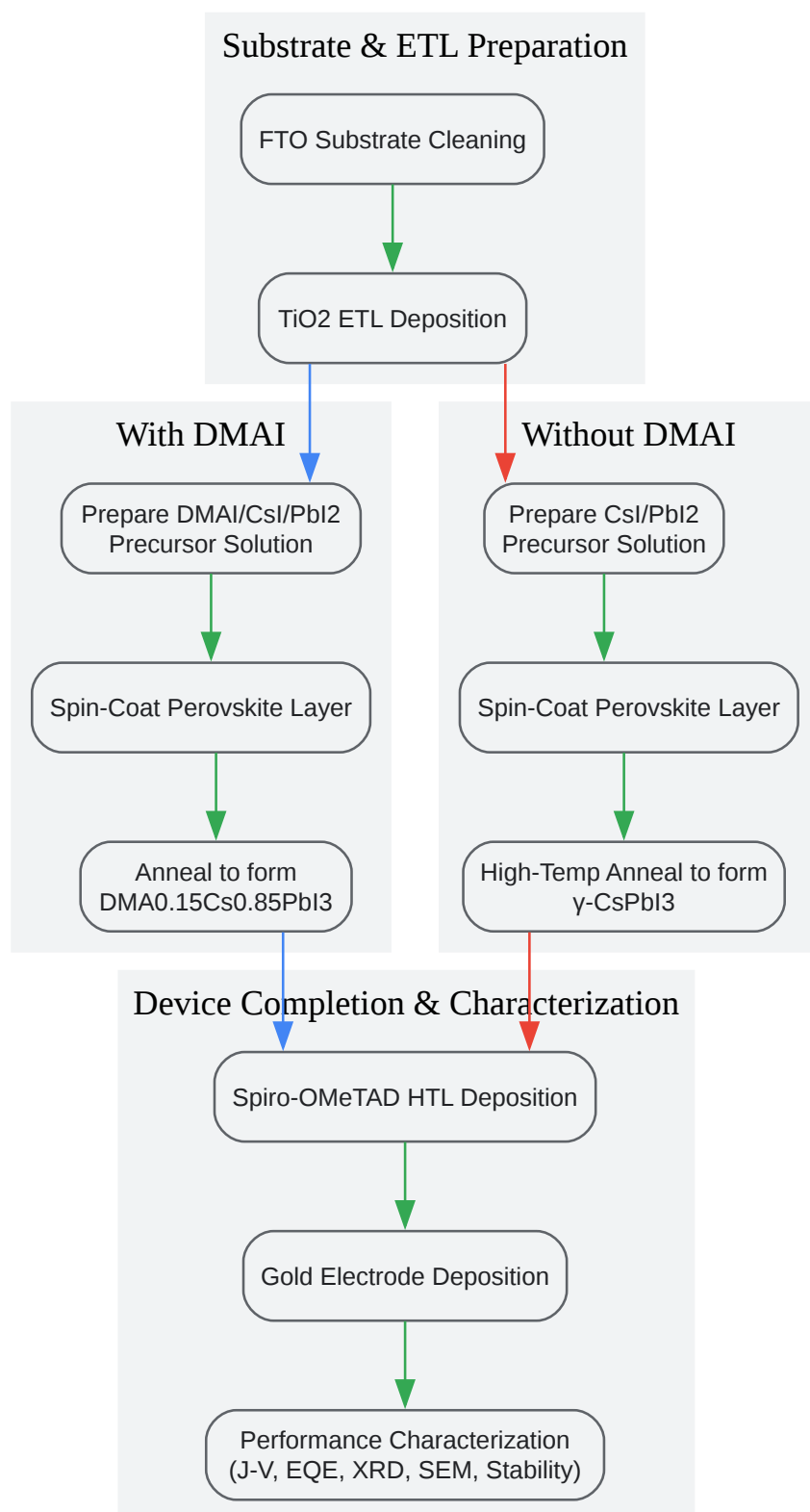
- A solution of Spiro-OMeTAD, a common hole-transporting material, is deposited onto the perovskite layer via spin-coating.
- Finally, a gold (Au) or other suitable metal electrode is deposited on top of the HTL by thermal evaporation to complete the device.

## V. Characterization (Common for both methods)

- The current density-voltage (J-V) characteristics of the fabricated solar cells are measured under simulated AM 1.5G solar illumination.
- The external quantum efficiency (EQE) is measured to determine the cell's efficiency at different wavelengths.
- The crystal structure and morphology of the perovskite films are characterized using X-ray diffraction (XRD) and scanning electron microscopy (SEM), respectively.
- The stability of the unencapsulated devices is tested under controlled environmental conditions (e.g., humidity, temperature).

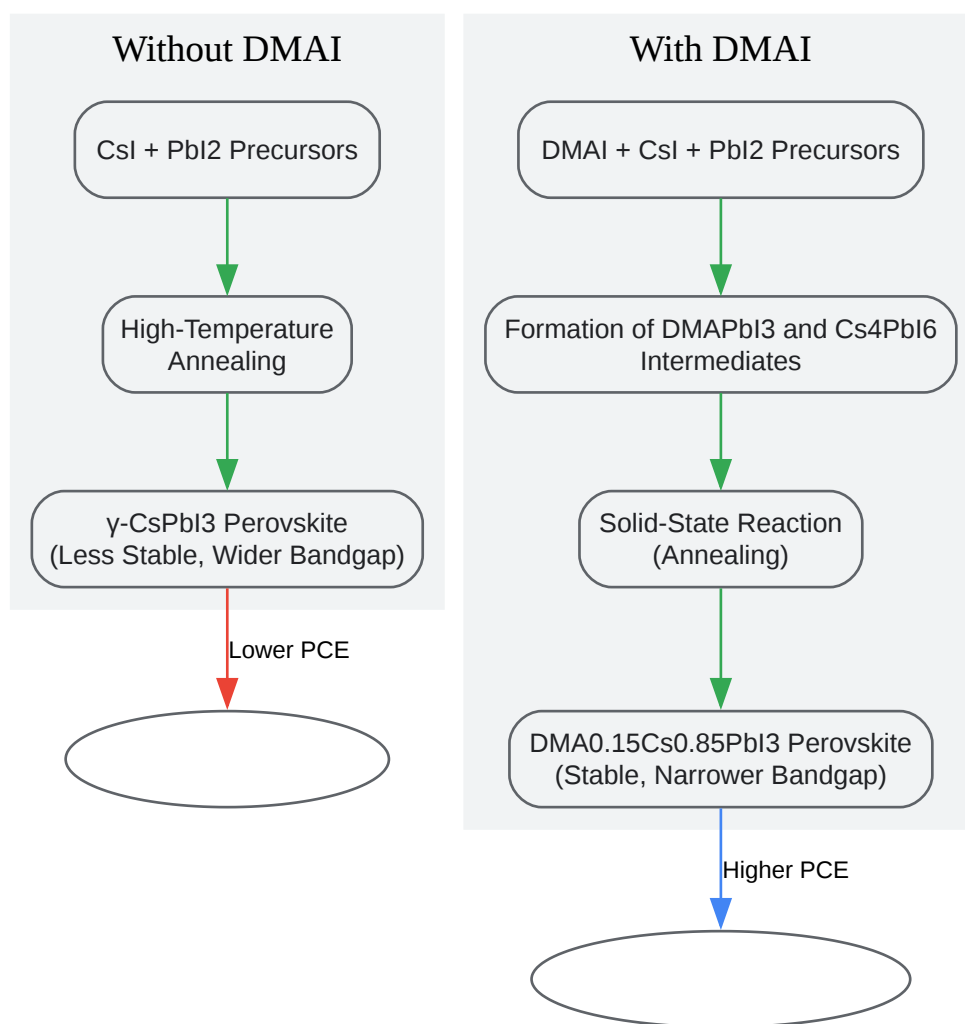
## Visualizing the Process and Mechanism

To better understand the experimental workflow and the role of DMAI, the following diagrams are provided.



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Caption: Experimental workflow for comparing perovskite solar cells with and without DMAI.



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## References

- 1. [pubs.acs.org](#) [pubs.acs.org]
- 2. [pubs.acs.org](#) [pubs.acs.org]
- 3. [researchgate.net](#) [researchgate.net]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)